

Structural Characterization & Impurity Profiling: N-methyl-3-(methylamino)-4-nitrobenzamide

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Compound of Interest

Compound Name: *N-methyl-3-(methylamino)-4-nitrobenzamide*

CAS No.: 1250029-83-4

Cat. No.: B2995256

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Executive Summary

This guide provides a definitive technical framework for the structural elucidation of **N-methyl-3-(methylamino)-4-nitrobenzamide** (Target Compound). As a critical intermediate in the synthesis of benzimidazole-based PARP inhibitors (e.g., Veliparib analogues), the purity of this scaffold is paramount.

The primary challenge in characterizing this molecule is distinguishing it from its regioisomer (4-(methylamino)-3-nitrobenzamide) and its hydrolysis precursors. Both isomers possess identical molecular weights (MW 209.20) and similar polarity, making standard LC-MS identification insufficient. This guide outlines a self-validating analytical workflow combining high-resolution NMR diagnostics with optimized HPLC separation.

The Impurity Landscape: Target vs. Alternatives

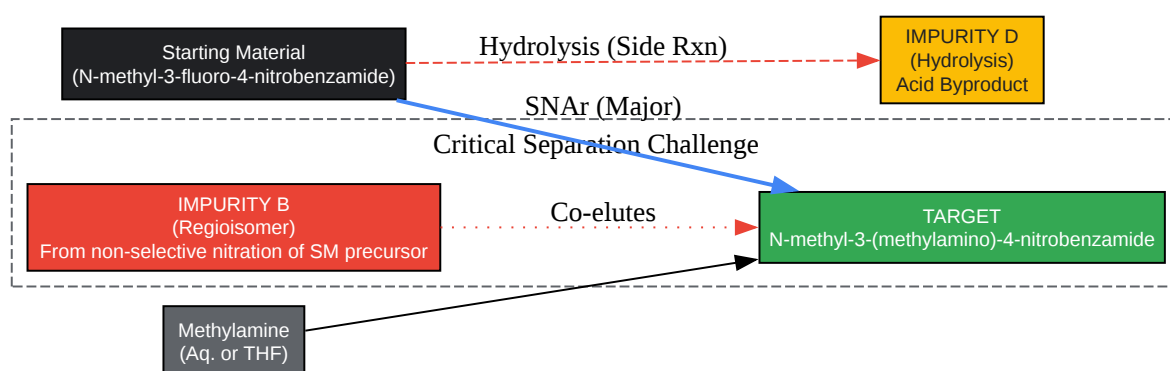
In the synthesis of the target via Nucleophilic Aromatic Substitution (S_NAr), three critical impurities routinely co-elute or co-crystallize. Understanding their structural nuances is the first step toward isolation.

Table 1: Structural Comparison of Target and Key Impurities

Component	Structure Description	Key Electronic Feature	Predicted LogP
Target (Compound A)	3-(methylamino)-4-nitro	Amine meta to Amide; Nitro para to Amide.	1.12
Impurity B (Regioisomer)	4-(methylamino)-3-nitro	Amine para to Amide; Nitro meta to Amide.	1.15
Impurity C (Precursor)	3-fluoro-4-nitro	Lacks methylamino group; highly electrophilic.	1.45
Impurity D (Hydrolysis)	Carboxylic Acid deriv.	Amide hydrolyzed to Acid (-COOH).	0.85

Synthesis & Impurity Origin Map[1]

The following diagram illustrates the S_NAr pathway and the specific points where impurities are introduced.



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Caption: Reaction scheme highlighting the origin of impurities. Impurity B (Regioisomer) is often carried over from the starting material synthesis, while Impurity D arises from workup conditions.

NMR Characterization Strategy (The "Gold Standard")

Mass spectrometry cannot definitively distinguish the Target from Impurity B (Regioisomer) as their fragmentation patterns are nearly identical. Nuclear Magnetic Resonance (NMR) is the requisite tool for structural proof.

The "Smoking Gun": H2 Proton Chemical Shift

The most distinct difference between the Target and the Regioisomer lies in the chemical environment of the aromatic proton at position 2 (H2), located between the amide and the substituent at position 3.

- Target (3-amino-4-nitro): The H2 proton is flanked by the Amide (EWG) and the Methylamine (EDG). The electron-donating amine shields this proton.
- Impurity B (4-amino-3-nitro): The H2 proton is flanked by the Amide (EWG) and the Nitro group (EWG). Both groups are electron-withdrawing. This leads to a significant downfield shift for H2 in the impurity.

Table 2: Diagnostic ¹H NMR Shifts (DMSO-d₆)[2]

Proton Assignment	Target (3-NHMe, 4-NO ₂)	Impurity B (4-NHMe, 3-NO ₂)	Causality
Ar-H ₂ (Singlet/Doublet)	~7.1 - 7.3 ppm	~8.4 - 8.6 ppm	H ₂ is shielded by adjacent amine in Target; Deshielded by Nitro in Impurity.
Ar-NH (Amine)	~8.1 ppm (q)	~8.3 ppm (q)	Both form intramolecular H-bonds with ortho-nitro.
Amide-NH	~8.5 ppm (broad)	~8.5 ppm (broad)	Less diagnostic.
Ar-H ₅ /H ₆	Ortho coupling (d)	Ortho coupling (d)	Requires 2D COSY to distinguish.

Intramolecular Hydrogen Bonding

Both the target and the regioisomer exhibit strong intramolecular hydrogen bonding between the amine proton and the nitro oxygen. This results in a distinctively sharp, downfield signal for the amine proton (NH-Me) that resists exchange with D₂O compared to standard amines.

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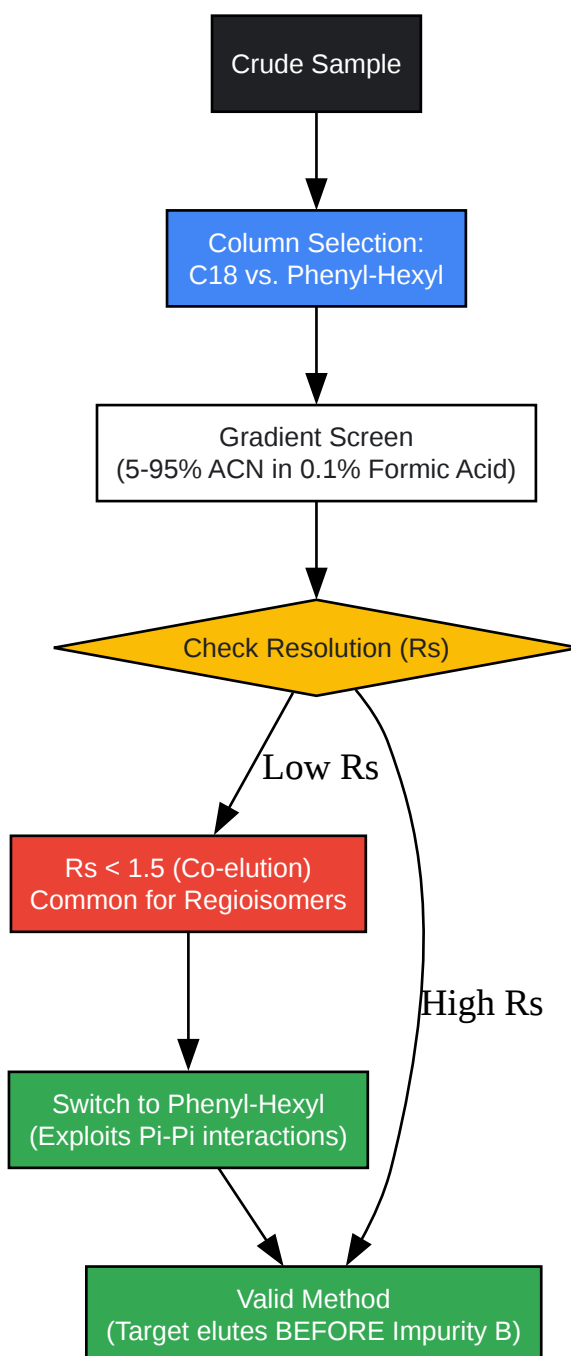
Expert Insight: If the amine signal appears broad or upfield (<6.0 ppm), suspect Impurity C (loss of nitro group) or lack of planarity due to steric bulk.

Chromatographic Separation Protocol

While C18 columns are standard, they often fail to resolve nitro-regioisomers efficiently. A Phenyl-Hexyl stationary phase is recommended due to differential

interactions with the nitro-aromatic rings.[\[1\]](#)

HPLC Method Development Decision Tree



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Caption: Workflow prioritizing Phenyl-Hexyl phases for nitro-aromatic separation.

Recommended HPLC Conditions

- Column: Agilent ZORBAX Eclipse Plus Phenyl-Hexyl (150 mm x 4.6 mm, 3.5 μ m) or equivalent.

- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile (ACN).
- Gradient: 10% B to 60% B over 15 minutes.
- Detection: UV at 254 nm (Nitro absorption) and 280 nm.
- Expected Elution Order:
 - Impurity D (Acid) - Most Polar.
 - Target (Compound A).
 - Impurity B (Regioisomer) - Slightly more retained due to stronger interaction with stationary phase.
 - Impurity C (Fluoro precursor).

Experimental Protocols

Protocol A: Structural Validation via ^1H -NMR

Use this protocol to certify the identity of the synthesized batch.

- Sample Prep: Dissolve 10 mg of the dry solid in 0.6 mL of DMSO- d_6 . (Chloroform- d is not recommended due to poor solubility of the nitrobenzamide).
- Acquisition:
 - Set temperature to 298 K.
 - Acquire standard ^1H spectrum (minimum 16 scans).
 - Mandatory: Acquire ^1H - ^1H COSY to confirm the coupling between the N-Methyl protons and the aromatic ring protons (via long-range coupling or NOE).
- Analysis:

- Integrate the aromatic region (7.0 - 9.0 ppm).
- Pass Criteria: Observation of a singlet/doublet at ~7.2 ppm (H2).
- Fail Criteria: Observation of a singlet/doublet at >8.4 ppm (indicates Regioisomer).

Protocol B: Purity Profiling via UPLC-MS

Use this protocol for routine batch release.

- Sample Prep: Prepare a 0.5 mg/mL solution in 50:50 Water:ACN. Filter through 0.22 μ m PTFE.
- System: UPLC coupled with QDa or Single Quad MS.
- MS Settings:
 - Mode: ESI Positive.[\[2\]](#)
 - Scan Range: 100-500 m/z.
 - Cone Voltage: 15V (Keep low to prevent in-source fragmentation of the nitro group).
- Data Processing:
 - Extract Ion Chromatogram (XIC) for m/z 210.1 [M+H]⁺.
 - Calculate % Area Norm.
 - Alert: If a peak with m/z 210.1 appears at RRT 1.05 (relative to main peak), it is likely the Regioisomer.

References

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 - Validates the choice of Phenyl-Hexyl columns for separ
- BenchChem. (2025).[4] "Technical Support Center: Regioisomer Formation in Nitrobenzamide Synthesis."
 - Provides context on the thermodynamic distribution of nitrobenzamide isomers.
- Santa Cruz Biotechnology. "N-methyl-4-(methyamino)-3-nitrobenzamide Product Data."
 - Reference for the physical properties of the critical regioisomer.

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